

In-Depth Technical Guide: Physicochemical Properties of 1-(3-Methoxypyridin-2-yl)ethanone

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Compound of Interest

Compound Name: 1-(3-Methoxypyridin-2-yl)ethanone

Cat. No.: B1321859

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of the compound **1-(3-Methoxypyridin-2-yl)ethanone** (also known as 2-acetyl-3-methoxypyridine). This document collates available data on its physical constants, provides detailed experimental protocols for its synthesis and characterization, and presents a logical workflow for its preparation.

Core Compound Properties

1-(3-Methoxypyridin-2-yl)ethanone is a substituted pyridine derivative with potential applications as a building block in medicinal chemistry and materials science. A summary of its key identifiers and physical properties is presented below.

Property	Value	Source
CAS Number	379227-03-9	Commercial Suppliers
Molecular Formula	C ₈ H ₉ NO ₂	Commercial Suppliers
Molecular Weight	151.16 g/mol	Commercial Suppliers
Boiling Point	238.8 ± 20.0 °C at 760 mmHg (Calculated)	Sigma-Aldrich
Melting Point	Not available (Described as a "Solid-Liquid Mixture" or "colorless oil")	Sigma-Aldrich, ChemicalBook
Physical Appearance	Colorless to off-white solid- liquid mixture or colorless oil	ChemicalBook

Note on Physical State: The available data regarding the precise melting point of **1-(3-Methoxypyridin-2-yl)ethanone** is inconclusive. The description as both a "solid-liquid mixture" and a "colorless oil" suggests that its melting point is likely near ambient room temperature. Further experimental determination is required for a definitive value.

Experimental Protocols

Synthesis of 1-(3-Methoxypyridin-2-yl)ethanone

A common synthetic route to prepare **1-(3-Methoxypyridin-2-yl)ethanone** involves the Grignard reaction of a methoxypyridine derivative with a suitable acetylating agent. A detailed experimental protocol is as follows:

Materials:

- 2-Cyano-3-methoxypyridine
- Methylmagnesium iodide (or bromide) solution in a suitable solvent (e.g., THF or diethyl ether)
- Anhydrous tetrahydrofuran (THF)

- 2 N Hydrochloric acid
- Ethyl acetate
- Anhydrous sodium sulfate
- Water
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Under a nitrogen atmosphere, dissolve 2-cyano-3-methoxypyridine in anhydrous THF in a three-necked flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add the methylmagnesium iodide solution dropwise to the reaction mixture while maintaining the temperature at 0 °C.
- After the addition is complete, continue to stir the reaction mixture at 0 °C for an additional 2 hours.
- Upon completion of the reaction (which can be monitored by thin-layer chromatography), quench the reaction by the slow addition of water at 0 °C.
- Adjust the pH of the resulting solution to approximately 7 using 2 N hydrochloric acid.
- Extract the aqueous layer with ethyl acetate (typically 3 portions).
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography, typically using a gradient of hexane and ethyl acetate as the eluent, to yield pure **1-(3-methoxypyridin-2-yl)ethanone** as a colorless oil.

General Protocol for Melting Point Determination

For a substance that is a solid or a semi-solid at room temperature, the melting point can be determined using a standard melting point apparatus.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of the solid compound

Procedure:

- Ensure the sample is dry and finely powdered.
- Introduce a small amount of the powdered sample into the open end of a capillary tube.
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a steady rate (e.g., 10-20 °C per minute) for a preliminary determination.
- Observe the sample through the magnifying lens. Note the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last solid particle melts (completion of melting). This provides the melting range.
- For a more accurate determination, repeat the process with a fresh sample, heating rapidly to about 15-20 °C below the approximate melting point observed in the first trial, and then reduce the heating rate to 1-2 °C per minute through the melting range.

General Protocol for Boiling Point Determination (Micro Method)

For a liquid sample, the boiling point can be determined using a micro boiling point method.

Materials:

- Thiele tube or other suitable heating bath (e.g., oil bath)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of the liquid compound

Procedure:

- Attach a small test tube containing 0.2-0.5 mL of the liquid sample to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube, with the sealed end up, into the small test tube.
- Immerse the assembly into a Thiele tube or oil bath, ensuring the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- Heat the heating bath gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample has overcome the atmospheric pressure.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.

Logical Workflow Visualization

As no specific signaling pathways involving **1-(3-Methoxypyridin-2-yl)ethanone** have been identified in the literature, the following diagram illustrates the logical workflow of its chemical

synthesis.



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Caption: Synthetic workflow for **1-(3-Methoxypyridin-2-yl)ethanone**.

- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 1-(3-Methoxypyridin-2-yl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1321859#physical-properties-like-melting-and-boiling-point-of-1-3-methoxypyridin-2-yl-ethanone\]](https://www.benchchem.com/product/b1321859#physical-properties-like-melting-and-boiling-point-of-1-3-methoxypyridin-2-yl-ethanone)

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